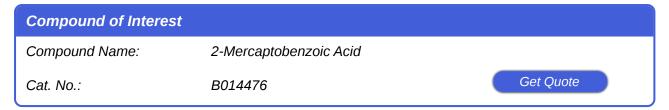


An In-Depth Technical Guide to the Material Safety of 2-Mercaptobenzoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2-Mercaptobenzoic acid** (also known as Thiosalicylic acid). The information is compiled and presented to meet the needs of professionals in research and drug development, with a focus on detailed data presentation, experimental methodologies, and the biological context of its interactions.

Chemical and Physical Properties

2-Mercaptobenzoic acid is an organosulfur compound that presents as a yellow, crystalline solid.[1][2] It is slightly soluble in hot water and soluble in organic solvents such as alcohol, ether, and glacial acetic acid.[3] The stability of **2-Mercaptobenzoic acid** is a key consideration in its handling; exposure to air can lead to its oxidation to form dithiosalicylic acid.[4][5]



Property	Value	Reference(s)
Molecular Formula	C7H6O2S	[3][6][7][8]
Molecular Weight	154.19 g/mol	[3][6][7][8]
CAS Number	147-93-3	[3][6][7][8]
Appearance	Yellow to green powder or pale yellow crystalline solid	[6][9]
Melting Point	164-169 °C	[3][9]
Boiling Point	234.3 °C at 760 mmHg	[3]
Flash Point	95.5 °C	[3]
Density	1.48 - 1.50 g/cm³ at 20 °C	[6]
Water Solubility	Soluble in hot water	[3]
Solubility in other solvents	Soluble in alcohol (200 mg/L), ether, and glacial acetic acid	[3]
рКа	4.05 at 20 °C	[10]
Vapor Pressure	0.00979 mmHg at 25 °C	[3]

Hazard Identification and Classification

2-Mercaptobenzoic acid is classified as a hazardous substance. It is harmful if swallowed, inhaled, or comes into contact with skin.[3] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4]

Hazard Classification	Category	GHS Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation



GHS Pictogram:

Ralt text

Signal Word: Warning

Toxicological Information

The toxicological properties of **2-Mercaptobenzoic acid** have not been fully investigated.[1] However, available data indicates that it can cause gastrointestinal irritation with symptoms of nausea, vomiting, and diarrhea if ingested.[1] Inhalation may lead to respiratory tract irritation. [1] While specific LD50 and LC50 data are not readily available in the provided search results, it is established that mercaptans, as a class of compounds, can cause nausea and headache, with high concentrations potentially leading to unconsciousness.[1]

Endpoint	Result	Reference(s)
Acute Oral Toxicity	Harmful if swallowed. Causes gastrointestinal irritation.	[1][3]
Acute Dermal Toxicity	Harmful in contact with skin. Causes skin irritation.	[1][3]
Acute Inhalation Toxicity	Harmful if inhaled. Causes respiratory tract irritation.	[1][3]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[2][4]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	[2][11]
Germ Cell Mutagenicity	No data available	[9]
Reproductive Toxicity	No data available	[4]

Experimental Protocols



Detailed experimental protocols for assessing the safety of chemical substances are critical for reproducible and reliable results. Below are representative methodologies for key toxicological endpoints relevant to **2-Mercaptobenzoic acid**, based on established guidelines and related studies.

In Vivo Anti-Inflammatory Activity Assessment: Carrageenan-Induced Paw Edema

This protocol is adapted from a study on derivatives of **2-Mercaptobenzoic acid** and represents a standard method for evaluating anti-inflammatory potential.[3]

Objective: To determine the anti-inflammatory effect of **2-Mercaptobenzoic acid** in a rat model of acute inflammation.

Methodology:

- Animal Model: Male Wistar albino rats are used.
- Acclimatization: Animals are acclimatized to laboratory conditions for a week prior to the experiment.
- Grouping: Rats are divided into experimental and control groups.
- Test Substance Administration: **2-Mercaptobenzoic acid** is administered orally at various doses (e.g., 10, 15, and 20 mg/kg). A control group receives the vehicle, and a positive control group receives a known anti-inflammatory drug like indomethacin.[3]
- Induction of Inflammation: One hour after administration of the test substance, a 1% solution of carrageenan is injected into the sub-plantar region of the right hind paw of each rat to induce edema.
- Measurement of Edema: Paw volume is measured using a plethysmometer at regular intervals (e.g., 1, 2, 3, and 4 hours) after carrageenan injection.
- Data Analysis: The percentage of inhibition of paw edema is calculated for each group relative to the control group.





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Caption: Workflow for Carrageenan-Induced Paw Edema Assay.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test

This protocol is based on the principles of the OECD Test Guideline 439 for in vitro skin irritation.

Objective: To assess the potential of **2-Mercaptobenzoic acid** to cause skin irritation using a reconstructed human epidermis model.

Methodology:

- Test System: A commercially available reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™) is used.
- Preparation: The tissue constructs are pre-incubated in a sterile, defined medium.
- Application of Test Substance: A defined amount of 2-Mercaptobenzoic acid (as a solid or dissolved in a suitable solvent) is applied topically to the surface of the epidermis.
- Exposure: The tissues are exposed to the test substance for a specified period (e.g., 60 minutes).
- Rinsing and Post-Incubation: After exposure, the tissues are thoroughly rinsed to remove the test substance and then incubated in fresh medium for a post-exposure period (e.g., 42 hours).



- Viability Assessment: Cell viability is determined using a quantitative assay, typically the MTT
 (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The optical density of
 the extracted formazan is measured spectrophotometrically.
- Data Analysis: The viability of the treated tissues is expressed as a percentage of the viability
 of the negative control tissues. A reduction in viability below a certain threshold (e.g., 50%)
 indicates that the substance is an irritant.

In Vivo Eye Irritation and Corrosion: Rabbit Eye Test

This protocol is based on the principles of the OECD Test Guideline 405. It should be noted that in vivo eye irritation testing is increasingly being replaced by in vitro alternatives where possible.

Objective: To determine the potential for **2-Mercaptobenzoic acid** to cause irritation or corrosion to the eye.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are used.
- Pre-examination: Both eyes of each animal are examined for any pre-existing irritation or defects.
- Application of Test Substance: A small, measured amount of 2-Mercaptobenzoic acid (e.g., 0.1 mL of a solution or 100 mg of a solid) is instilled into the conjunctival sac of one eye of each rabbit. The other eye serves as a control.
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. Observations are made on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge).
- Scoring: Ocular lesions are scored according to a standardized system (e.g., Draize scale).
- Data Analysis: The scores are used to classify the substance based on the severity and reversibility of the eye irritation.

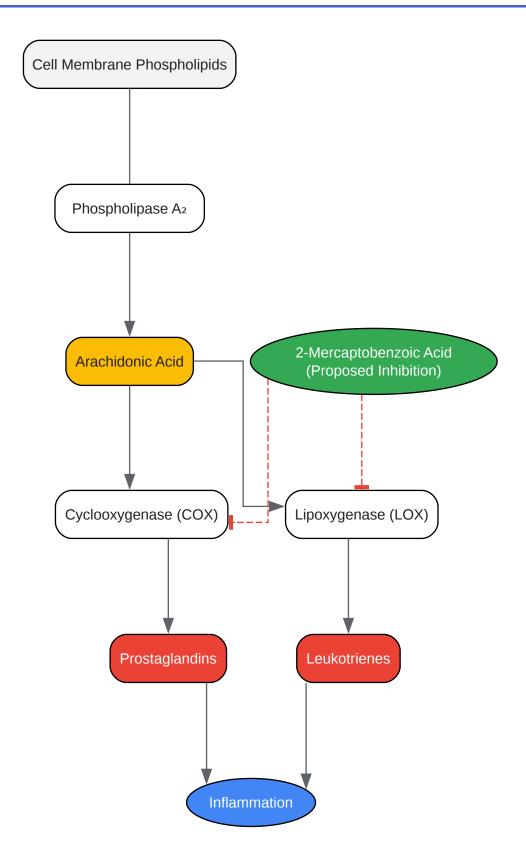


Biological Activity and Potential Signaling Pathways

While the direct signaling pathways of **2-Mercaptobenzoic acid** are not extensively detailed in the available literature, its derivatives have been studied for their anti-inflammatory and antioxidant properties.[3] The structural similarities to salicylic acid and the design of its derivatives suggest a likely interaction with the arachidonic acid signaling cascade, a key pathway in inflammation.

The proposed mechanism involves the inhibition of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes. These enzymes are critical for the synthesis of pro-inflammatory mediators such as prostaglandins and leukotrienes from arachidonic acid.[3] By inhibiting these enzymes, **2-Mercaptobenzoic acid** and its derivatives can reduce the inflammatory response.





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Caption: Proposed Anti-Inflammatory Mechanism of 2-Mercaptobenzoic Acid.



Safe Handling and Storage

Handling:

- Handle in a well-ventilated area.[4]
- Wear suitable protective clothing, including gloves and safety goggles with side-shields.[1][4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]

Storage:

- Store in a tightly closed container.[1][4]
- Keep in a dry, cool, and well-ventilated place.[1][4]
- Store away from incompatible materials and foodstuff containers.[4]
- The substance is sensitive to air and light; store under an inert atmosphere if possible.[1][3]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink plenty of water. Seek immediate medical attention.[1][9]



Accidental Release Measures

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves. Ensure adequate ventilation. Avoid dust formation and breathing vapors, mist, or gas. Evacuate personnel to safe areas and remove all sources of ignition.[2][4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Methods for Cleaning Up: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[4]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. The material should be disposed of at an appropriate treatment and disposal facility.[4]

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